

# tris(trimethylsilylmethyl)phosphine CAS number 18077-42-4

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *TRIS(TRIMETHYLSILYLMETHYL)  
PHOSPHINE*

Cat. No.: *B096055*

[Get Quote](#)

An In-depth Technical Guide to **Tris(trimethylsilylmethyl)phosphine** (CAS 18077-42-4)

This technical guide provides a comprehensive overview of **tris(trimethylsilylmethyl)phosphine**, a sterically hindered organophosphorus compound. It is intended for researchers, scientists, and professionals in the fields of chemistry and drug development, offering detailed information on its properties, synthesis, and applications as a ligand in coordination chemistry.

## Chemical and Physical Properties

**Tris(trimethylsilylmethyl)phosphine**, with the molecular formula  $C_{12}H_{33}PSi_3$ , is a white solid at room temperature.<sup>[1]</sup> Its structure, featuring three bulky trimethylsilylmethyl groups attached to a central phosphorus atom, results in significant steric hindrance, which influences its reactivity and coordination chemistry.

Table 1: Physical and Chemical Properties of **Tris(trimethylsilylmethyl)phosphine**

Property	Value	Reference
CAS Number	18077-42-4	[1]
Molecular Formula	C <sub>12</sub> H <sub>33</sub> PSi <sub>3</sub>	[1]
Molecular Weight	292.62 g/mol	[1]
Appearance	White solid	[1]
Melting Point	66-70 °C	[1]
Boiling Point	70 °C @ 1 mmHg	[1]
Solubility	Reacts with water	[1]

## Synthesis

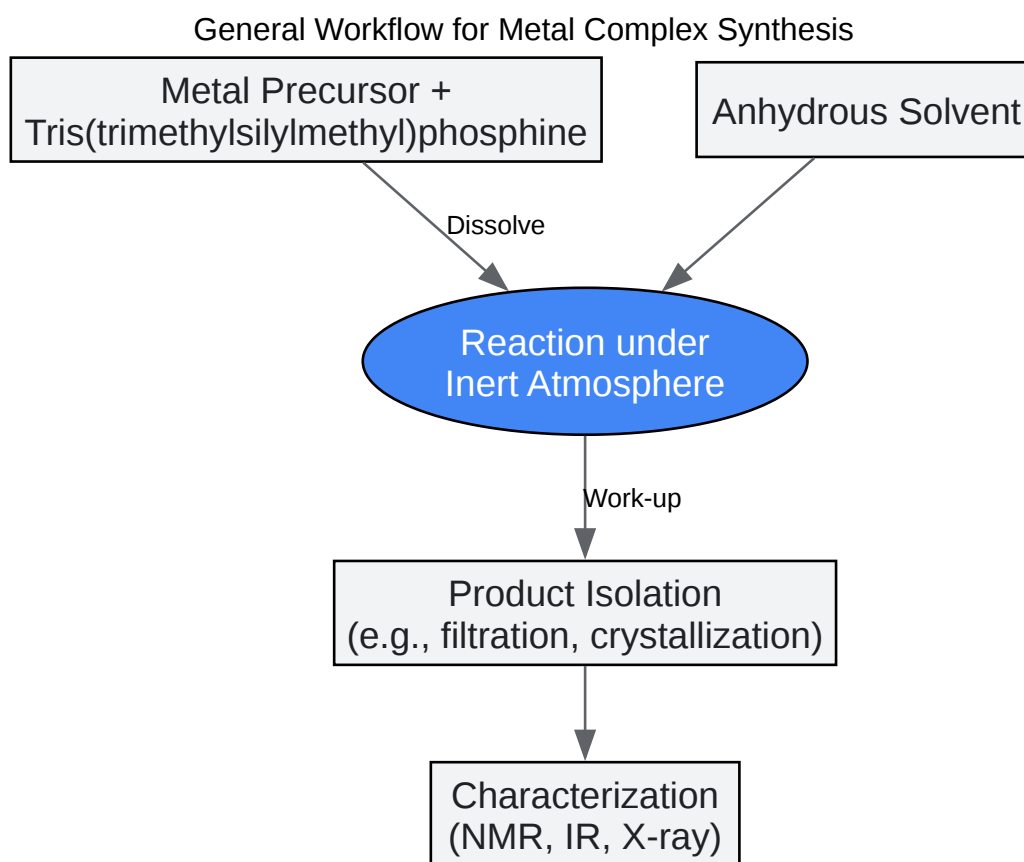
A general, detailed experimental protocol for the synthesis of **tris(trimethylsilylmethyl)phosphine** is not readily available in the public domain. However, a synthetic approach has been described involving the reaction of a tungsten complex with (trimethylsilyl)methylmagnesium chloride.

## Reactivity and Applications in Coordination Chemistry

**Tris(trimethylsilylmethyl)phosphine** is primarily utilized as a bulky phosphine ligand in coordination chemistry. It readily reacts with a variety of transition metal precursors to form stable metal complexes.

## General Experimental Protocol for the Synthesis of Metal Complexes

The synthesis of metal complexes of **tris(trimethylsilylmethyl)phosphine** typically involves the reaction of the phosphine with a suitable metal halide or other precursor in an appropriate solvent under an inert atmosphere. The general workflow is depicted below.



[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis of metal complexes.

Complexes with a wide range of metals have been synthesized, including ruthenium, rhodium, iridium, nickel, palladium, platinum, copper, silver, gold, zinc, cadmium, and mercury.<sup>[2]</sup>

## Spectroscopic Data of Representative Metal Complexes

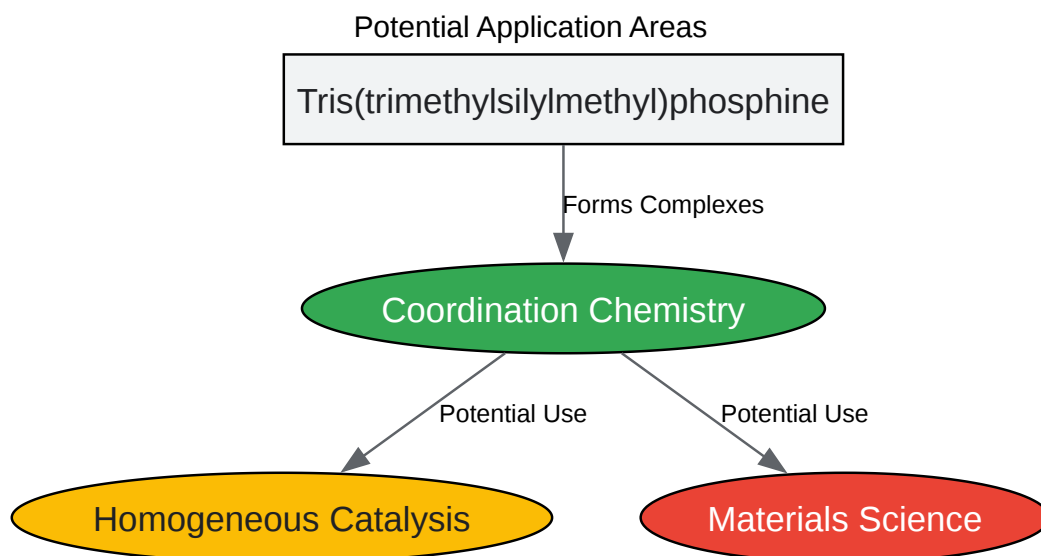
The formation of these complexes has been confirmed by infrared and nuclear magnetic resonance spectroscopy.<sup>[2]</sup>

Table 2: Spectroscopic Data for Selected Metal Complexes of **Tris(trimethylsilylmethyl)phosphine**

Complex	IR Data (cm <sup>-1</sup> )	<sup>1</sup> H NMR Data (δ, ppm)	Reference
trans-[RhCl(CO)(siphos) <sub>2</sub> ]	ν(CO) 1950	9.90 (CH <sub>2</sub> ), 9.85 (SiMe <sub>3</sub> )	[2]
trans-[IrCl(CO)(siphos) <sub>2</sub> ]	ν(CO) 1945	9.88 (CH <sub>2</sub> ), 9.83 (SiMe <sub>3</sub> )	[2]
trans-[PdCl <sub>2</sub> (siphos) <sub>2</sub> ]	-	9.82 (CH <sub>2</sub> ), 9.77 (SiMe <sub>3</sub> )	[2]
trans-[PtCl <sub>2</sub> (siphos) <sub>2</sub> ]	-	9.80 (CH <sub>2</sub> ), 9.75 (SiMe <sub>3</sub> )	[2]
*siphos = tris(trimethylsilylmethyl)phosphine			

## Potential Applications

While the primary application of **tris(trimethylsilylmethyl)phosphine** is as a ligand, its bulky nature suggests potential in catalysis where control of the metal's coordination sphere is crucial. However, specific catalytic applications have not been extensively reported. There is currently no available information on its use in drug development.



[Click to download full resolution via product page](#)

Caption: Logical relationship of potential applications.

## Safety and Handling

**Tris(trimethylsilylmethyl)phosphine** is a hazardous chemical and should be handled with extreme care in a well-ventilated fume hood by trained personnel.<sup>[1]</sup> It is crucial to wear appropriate personal protective equipment, including gloves, safety goggles, and a lab coat. The compound is reported to react with water and may be pyrophoric.<sup>[1]</sup>

Table 3: Hazard and Safety Information

Hazard	Precaution	Reference
Flammability	May be pyrophoric. Keep away from heat, sparks, and open flames.	[1]
Reactivity	Reacts with water and moisture in the air. Handle under an inert atmosphere.	[1]
Health Hazards	May cause eye and skin irritation. May be harmful if inhaled.	[1]

For detailed safety information, always refer to the latest Safety Data Sheet (SDS) provided by the supplier.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. gelest.com [gelest.com]
- 2. Metal complexes of tris(trimethylsilylmethyl)phosphine - Journal of the Chemical Society, Dalton Transactions (RSC Publishing) [pubs.rsc.org]
- To cite this document: BenchChem. [tris(trimethylsilylmethyl)phosphine CAS number 18077-42-4]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b096055#tris-trimethylsilylmethyl-phosphine-cas-number-18077-42-4]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)